

Synthesis and purification of Acid Violet 7 for laboratory use

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Compound of Interest

Compound Name: Acid Violet 7

Cat. No.: B1207784

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An In-depth Technical Guide to the Laboratory Synthesis and Purification of **Acid Violet 7**

Introduction

Acid Violet 7 (C.I. 18055) is a synthetic monoazo dye characterized by its vibrant violet color and its application in various industries, including textiles, leather, paper, and cosmetics.[1][2] For laboratory purposes, particularly in biological staining and as a reference standard in analytical studies, a high-purity sample is often required.[1][3] This guide provides a comprehensive overview of the synthesis and subsequent purification of **Acid Violet 7** for use in research and development settings.

The synthesis is based on a classical azo coupling reaction, a cornerstone of dye chemistry. The process involves two main stages: the diazotization of an aromatic amine followed by its coupling with a suitable coupling agent.[1] In the case of **Acid Violet 7**, the synthesis route employs the diazotization of N-(4-aminophenyl)acetamide (p-aminoacetanilide) and its subsequent coupling with 4-Acetamido-5-hydroxynaphthalene-2,7-disulfonic acid (N-acetyl H acid).

Purification of the crude product is critical to remove unreacted starting materials, by-products, and inorganic salts. Recrystallization is the most common and effective method for purifying solid organic compounds like **Acid Violet 7**. This technique relies on the principle that the solubility of the desired compound and its impurities differ in a given solvent at different temperatures.

Chemical and Physical Properties

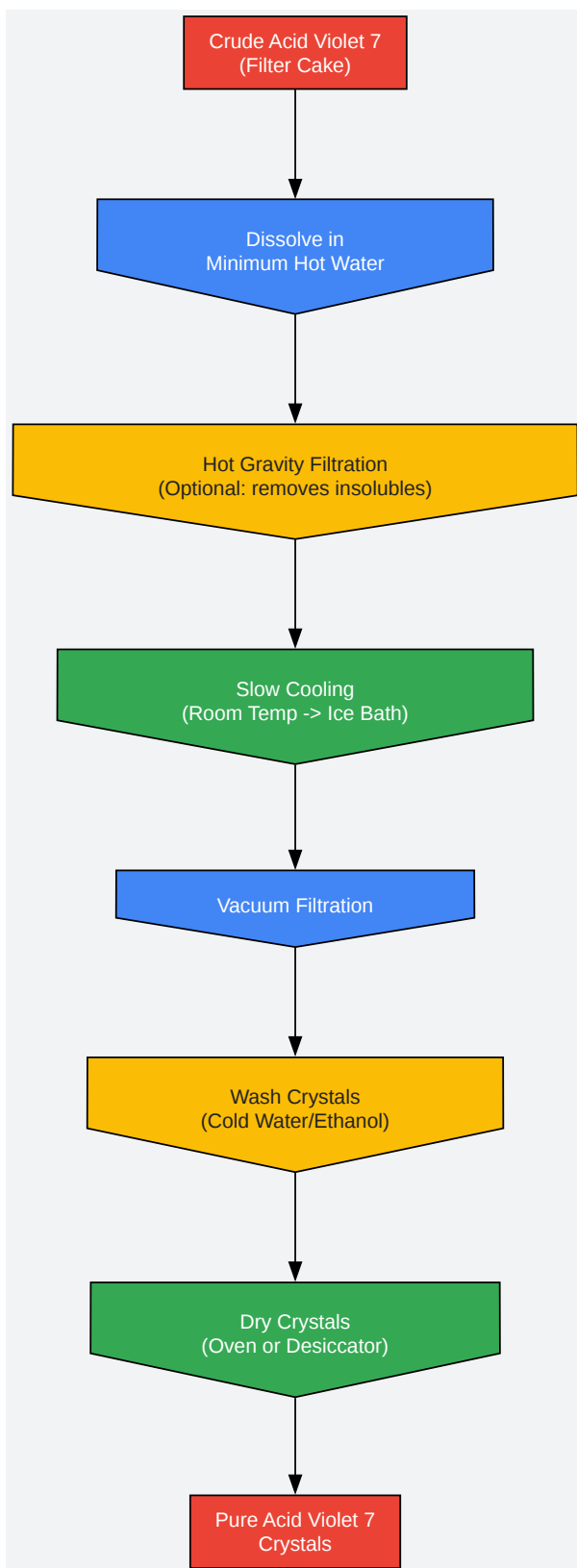
A summary of the key properties of **Acid Violet 7** is presented below. Understanding these properties is crucial for its synthesis, handling, and application.

Property	Value	Reference
IUPAC Name	Disodium 5-acetamido-3-[(4-acetamidophenyl)diazenyl]-4-hydroxynaphthalene-2,7-disulfonate	
C.I. Name	Acid Violet 7, C.I. 18055	
CAS Number	4321-69-1	
Molecular Formula	C ₂₀ H ₁₆ N ₄ Na ₂ O ₉ S ₂	
Molecular Weight	566.47 g/mol	
Appearance	Violet or deep red powder	
Solubility	Soluble in water; insoluble in most organic solvents	
Maximum Absorption (λ _{max})	520 nm (in water)	

Synthesis of Acid Violet 7

The synthesis of **Acid Violet 7** is a two-step process involving the formation of a diazonium salt from p-aminoacetanilide, which then couples with N-acetyl H acid to form the final azo dye.

Synthesis Workflow



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References

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